

A Guide to Inter-Laboratory Comparison of 4-Pentylphenylacetylene Quantification

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Compound of Interest

Compound Name: 4-Pentylphenylacetylene-d7

Cat. No.: B15561844

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of a hypothetical inter-laboratory comparison for the quantification of 4-Pentylphenylacetylene, a compound of interest in materials science and potentially as a research chemical in drug discovery. The objective of such a study is to assess the proficiency of participating laboratories in accurately and reliably quantifying this analyte. This document presents simulated data, detailed experimental protocols, and workflow diagrams to illustrate the process and aid in the design of similar studies.

Data Presentation: Quantitative Analysis from a Simulated Inter-laboratory Study

An inter-laboratory study, also known as a round-robin or proficiency test, was simulated with ten participating laboratories.^{[1][2]} Each laboratory received identical samples of 4-Pentylphenylacetylene at a known concentration (Assigned Value = 50.00 µg/mL) and was asked to perform quantitative analysis using their in-house validated methods, primarily Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC).

The performance of each laboratory was evaluated using Z-scores, a statistical measure that indicates how many standard deviations a result is from the consensus mean.^{[3][4]} A Z-score between -2.0 and +2.0 is generally considered satisfactory.^[3]

Table 1: Summary of Inter-Laboratory Quantification of 4-Pentylphenylacetylene

Laboratory ID	Analytical Method	Reported Concentration (µg/mL)	Mean (n=3)	Standard Deviation	Z-Score	Performance
Lab 01	GC-FID	51.2, 51.5, 51.0	51.23	0.25	1.14	Satisfactory
Lab 02	HPLC-UV	48.9, 49.2, 48.7	48.93	0.25	-1.00	Satisfactory
Lab 03	GC-MS	50.5, 50.1, 50.8	50.47	0.35	0.44	Satisfactory
Lab 04	HPLC-UV	47.5, 47.8, 47.2	47.50	0.30	-2.33	Unsatisfactory
Lab 05	GC-FID	49.8, 50.1, 49.9	49.93	0.15	-0.07	Satisfactory
Lab 06	HPLC-DAD	52.1, 52.5, 51.9	52.17	0.31	2.01	Borderline
Lab 07	GC-FID	50.3, 50.6, 50.1	50.33	0.25	0.31	Satisfactory
Lab 08	HPLC-UV	49.5, 49.1, 49.7	49.43	0.31	-0.53	Satisfactory
Lab 09	GC-MS	53.2, 53.5, 53.0	53.23	0.25	3.00	Unsatisfactory
Lab 10	HPLC-DAD	50.8, 51.1, 50.6	50.83	0.25	0.77	Satisfactory
Consensus Mean	50.57					
Standard Deviation for Proficiency	0.88					

Assessme
nt

Assigned Value: 50.00 µg/mL

Experimental Protocols

Detailed methodologies for the key analytical techniques employed in the quantification of 4-Pentylphenylacetylene are provided below.

Gas Chromatography with Flame Ionization Detection (GC-FID)

This method is suitable for the analysis of volatile compounds like 4-Pentylphenylacetylene.

- Instrumentation: A standard gas chromatograph equipped with a flame ionization detector.
- Column: DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent).
- Injector Temperature: 280 °C.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 minute.
 - Ramp: 15 °C/min to 300 °C.
 - Hold: 5 minutes at 300 °C.
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- Injection Mode: Split (50:1).
- Detector Temperature: 320 °C.
- Sample Preparation: Samples are diluted in a suitable solvent such as hexane or ethyl acetate to a final concentration within the calibration range. An internal standard (e.g., dodecane) is recommended for improved accuracy.

- Calibration: A multi-point calibration curve is generated using certified reference standards of 4-Pentylphenylacetylene.

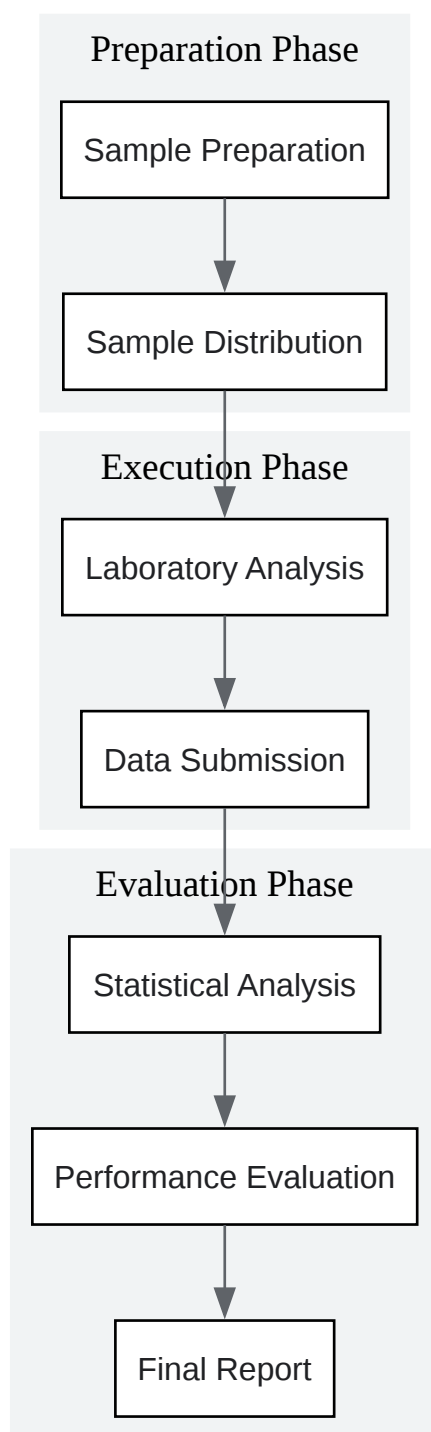
High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This technique is a robust alternative for quantifying 4-Pentylphenylacetylene, particularly if it is part of a more complex mixture.

- Instrumentation: A standard HPLC system with a UV detector.
- Column: C18 reverse-phase column, 4.6 x 150 mm, 5 μ m particle size (or equivalent).
- Mobile Phase: Isocratic elution with Acetonitrile:Water (80:20 v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 μ L.
- Sample Preparation: Samples are diluted in the mobile phase to a concentration within the linear range of the instrument.
- Calibration: A multi-point calibration curve is prepared from a certified reference material of 4-Pentylphenylacetylene.

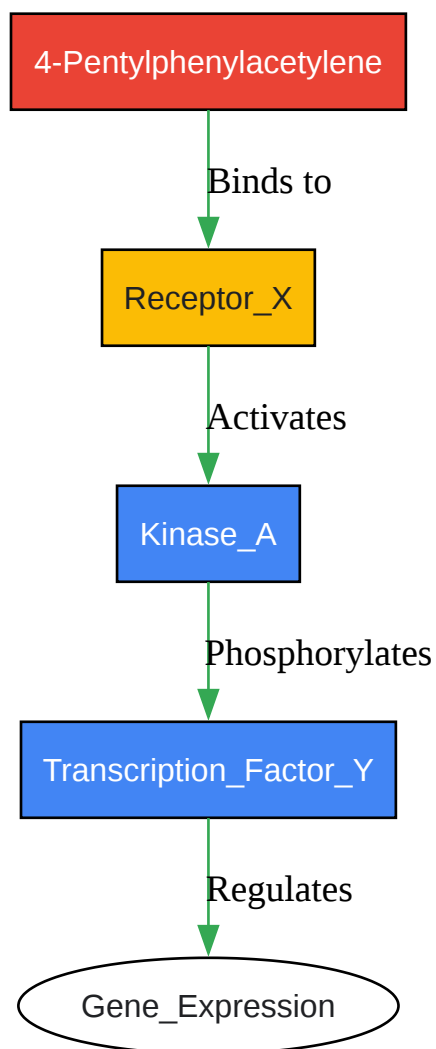
Mandatory Visualizations

The following diagrams illustrate key workflows and concepts relevant to the inter-laboratory comparison of 4-Pentylphenylacetylene.



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A generalized workflow for an inter-laboratory comparison study.



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A hypothetical signaling pathway involving 4-Pentylphenylacetylene.

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